

# Sanguirubine: A Technical Guide to its Physicochemical Properties for Advanced Research

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## Compound of Interest

Compound Name: *Sanguirubine*

Cat. No.: *B1198575*

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This technical guide provides a comprehensive overview of the physicochemical properties of **Sanguirubine**, a benzophenanthridine alkaloid of interest for its potential therapeutic applications. This document outlines its core chemical and physical characteristics, detailed experimental protocols for its extraction, analysis, and in vitro evaluation, and a summary of its known interactions with key cellular signaling pathways.

## Physicochemical Properties

**Sanguirubine** is a naturally occurring quaternary benzophenanthridine alkaloid found in plants such as *Sanguinaria canadensis*.<sup>[1][2][3]</sup> Its core structure and properties are summarized below.

Property	Data	Source(s)
Molecular Formula	$C_{22}H_{20}NO_5^+$	<a href="#">[1]</a>
Molecular Weight	378.4 g/mol	<a href="#">[1]</a>
IUPAC Name	3,16,17-trimethoxy-12-methyl- 6,8-dioxa-12- azoniapentacyclo[11.8.0.0 <sup>2,10</sup> .0 <sup>5,9</sup> .0 <sup>14,19</sup> ]henicosa- 1(13),2,4,9,11,14,16,18,20- nonaene	<a href="#">[1]</a>
CAS Number	55950-33-9	<a href="#">[4]</a>
Appearance	Data for the closely related alkaloid Sanguinarine is a red crystalline solid.	<a href="#">[5]</a>
Melting Point	Data for the closely related alkaloid Sanguinarine is reported to be in the range of 205-215°C.	<a href="#">[5]</a>
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol; sparingly soluble in water.	<a href="#">[6]</a> <a href="#">[7]</a>
pKa	No specific data available for Sanguirubine.	

## Experimental Protocols

The following sections provide detailed methodologies for the extraction, purification, quantification, and *in vitro* analysis of **Sanguirubine**.

### Extraction and Purification from *Sanguinaria canadensis*

This protocol outlines a general procedure for the extraction and purification of **Sanguirubine** from its natural source.

**Methodology:****• Preparation of Plant Material:**

- Obtain dried rhizomes of *Sanguinaria canadensis*.
- Grind the rhizomes into a fine powder using a mechanical grinder.

**• Extraction:**

- Suspend the powdered rhizomes in methanol at a 1:10 (w/v) ratio.
- Perform extraction using a Soxhlet apparatus for 6-8 hours. Alternatively, macerate the powder in methanol for 48 hours with occasional shaking.

**• Solvent Evaporation:**

- Filter the methanolic extract to remove solid plant material.
- Concentrate the filtrate under reduced pressure using a rotary evaporator at 40-50°C to obtain a crude extract.

**• Acid-Base Partitioning:**

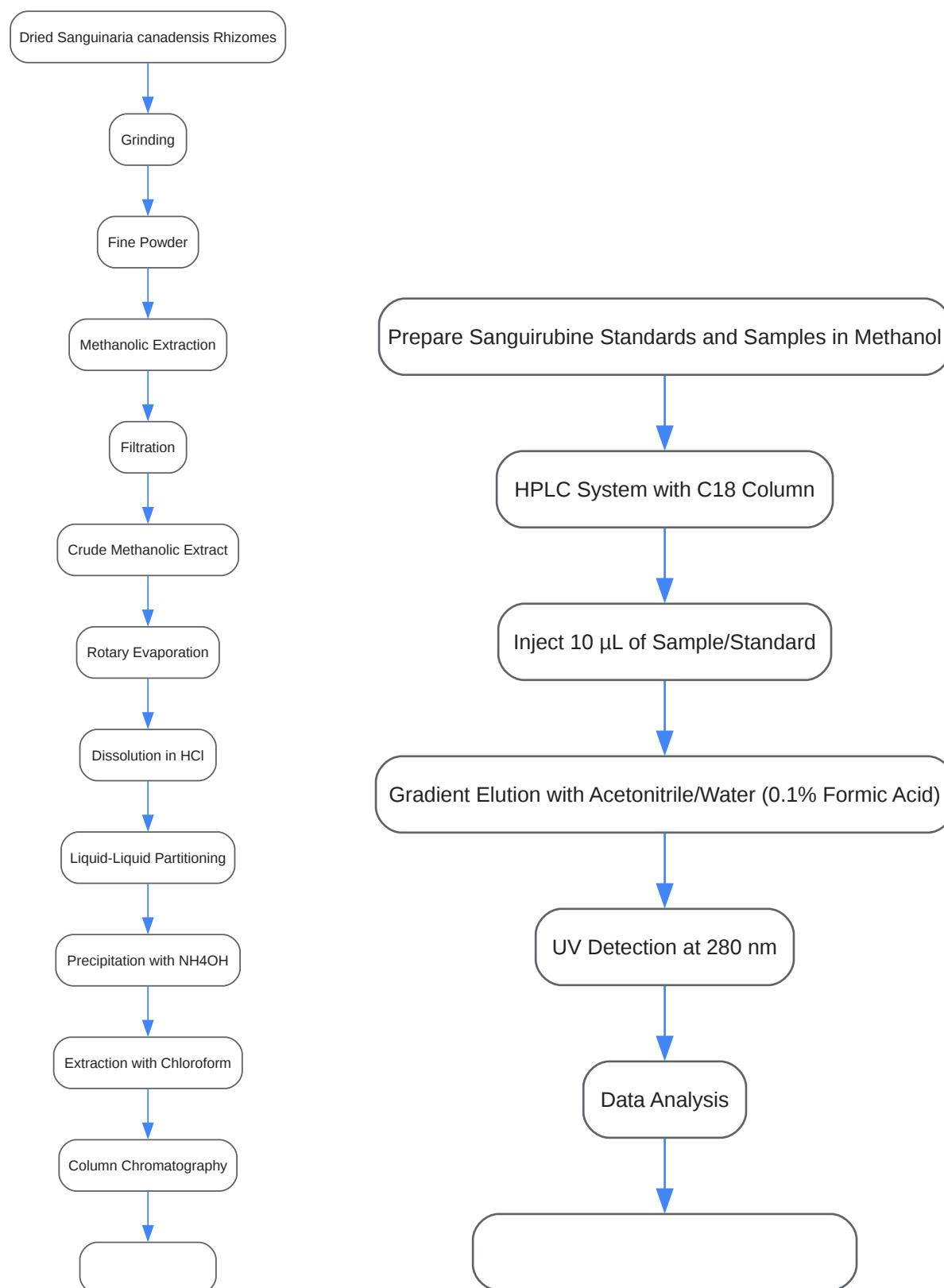
- Dissolve the crude extract in 1 M hydrochloric acid.
- Wash the acidic solution with diethyl ether to remove non-alkaloidal impurities.
- Adjust the pH of the aqueous layer to 8-9 with ammonium hydroxide to precipitate the alkaloids.
- Extract the alkaloids into chloroform.

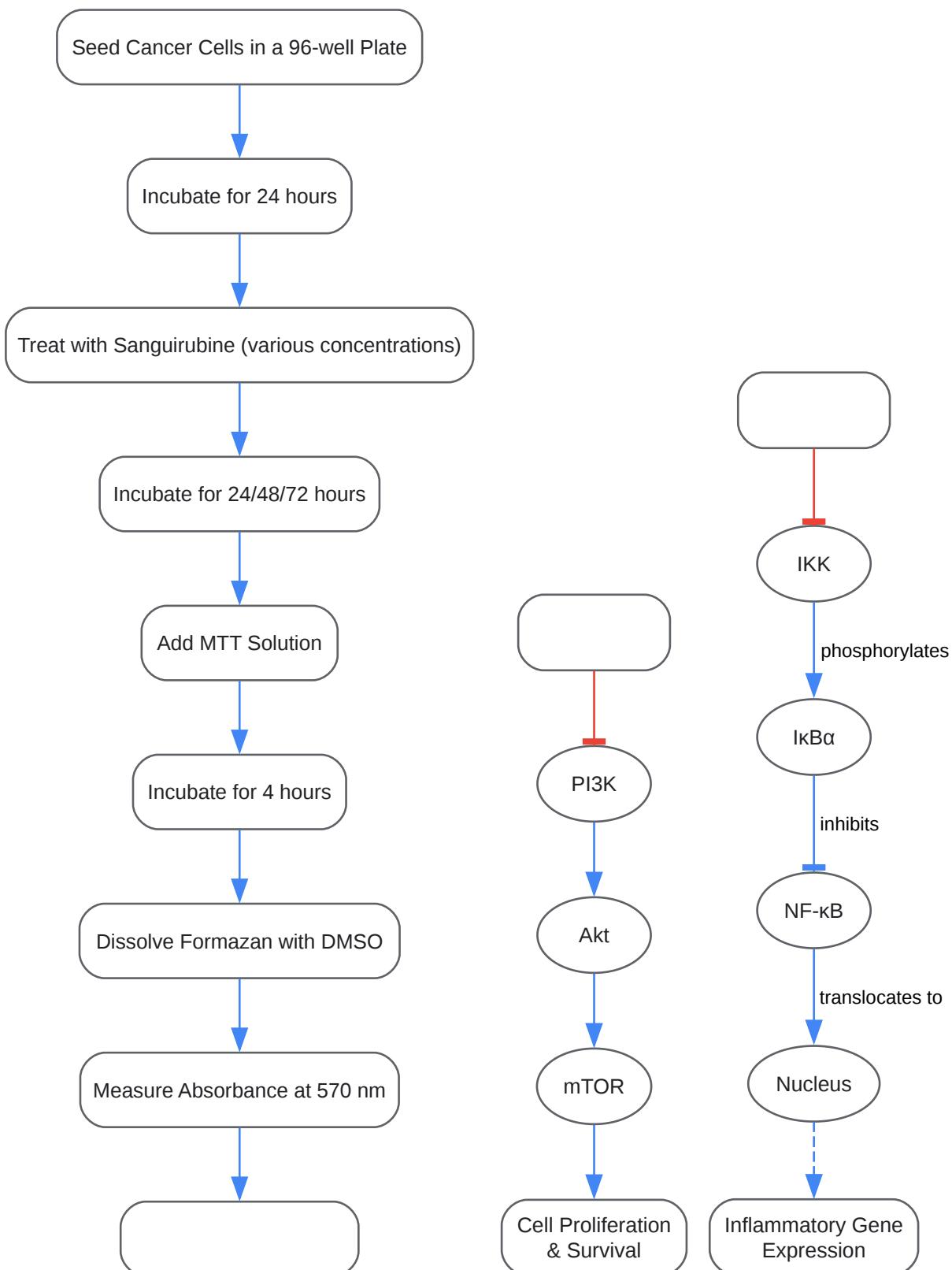
**• Purification:**

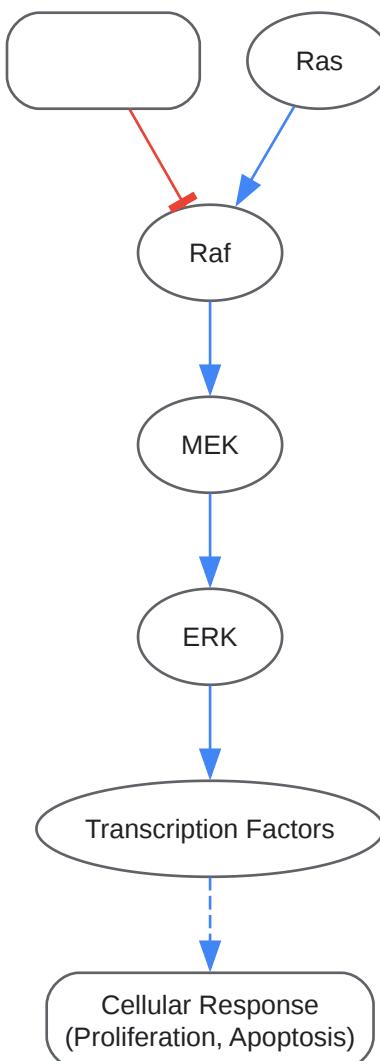
- Concentrate the chloroform extract.
- Subject the concentrated extract to column chromatography on silica gel.

- Elute with a gradient of chloroform and methanol, starting with 100% chloroform and gradually increasing the methanol concentration.
- Collect fractions and monitor by thin-layer chromatography (TLC) to isolate **Sanguirubine**.

#### Workflow for Extraction and Purification of **Sanguirubine**







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## References

- 1. Sanguirubine | C<sub>22</sub>H<sub>20</sub>NO<sub>5</sub><sup>+</sup> | CID 356662 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]

- 4. SANGUIRUBINE | 55950-33-9 [chemicalbook.com]
- 5. SANGUINARINE CAS#: 2447-54-3 [m.chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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